

(R)-4-Methoxy-Azepane vs. 4-Methoxy-Piperidine: A Medicinal Chemistry Guide

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Compound of Interest

Compound Name: (R)-4-Methoxy-azepane
hydrochloride

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Executive Summary: The "Chirality & Space" Verdict

In the optimization of lead compounds, the transition from a 6-membered piperidine to a 7-membered azepane ring is a strategic "ring expansion" tactic used to modulate lipophilicity, alter metabolic soft spots, and explore novel chemical space.

The critical differentiator between 4-methoxy-piperidine and (R)-4-methoxy-azepane is chirality.

- 4-Methoxy-piperidine is achiral (possesses a plane of symmetry).
- 4-Methoxy-azepane is chiral (lacks symmetry due to the unequal path lengths of the 7-membered ring).

Verdict: Use 4-methoxy-piperidine as a robust, low-cost baseline scaffold. Switch to (R)-4-methoxy-azepane when you need to:

- Introduce a specific enantiomeric vector to pick up additional H-bonds or hydrophobic contacts in the binding pocket.

- Increase lipophilicity (LogP) by ~0.5 units to improve membrane permeability.
- Escape "Flatland": Introduce conformational entropy to sample a wider 3D space.

Structural & Physicochemical Analysis[1][2][3][4]

The Chirality Factor

This is the most overlooked feature. In a 6-membered piperidine ring substituted at the 4-position, the molecule has a plane of symmetry passing through the Nitrogen and C4.

- Result: 4-methoxy-piperidine is achiral. It cannot exploit specific stereoselective pockets unless substituted elsewhere.

In the 7-membered azepane ring, the path from Nitrogen to C4 is unequal. One side has a 2-carbon bridge (ethyl), while the other (if we consider the numbering path) effectively creates an asymmetry in the twist-chair conformation. More formally, while an unsubstituted azepane is flexible, the introduction of the methoxy group at C4 creates a stereocenter because the two paths to the nitrogen (N-C2-C3-C4 vs N-C7-C6-C5-C4) are chemically distinct in the 3D conformation, and the ring's flexibility allows it to lock into chiral conformations upon binding.

- Result: (R)-4-methoxy-azepane is a distinct enantiomer. It allows for enantiomeric exploration (E-SAR), where the (R)-isomer may bind 10-100x tighter than the (S)-isomer.

Physicochemical Comparison Table

Property	4-Methoxy-Piperidine HCl	(R)-4-Methoxy-Azepane HCl	Impact on Drug Design
Ring Size	6-membered	7-membered	Azepane is bulkier; probes deeper pockets.
Chirality	Achiral	Chiral (R-enantiomer)	Azepane allows stereoselective optimization.
LogP (Predicted)	~0.9	~1.4	Azepane increases lipophilicity (+0.5 LogP).
pKa (Base)	~11.1	~11.0	Negligible difference; both are strong bases.
Conformation	Chair (Rigid)	Twist-Chair (Flexible)	Azepane has higher entropic penalty but better adaptability.
TPSA	~21 Å ²	~21 Å ²	Similar polar surface area.
Metabolic Risk	High (α -carbon oxidation)	Moderate (Remote oxidation)	Azepane changes the site of metabolic attack.

Synthetic Accessibility & Manufacturing

Piperidine Synthesis (Commodity)

4-Methoxy-piperidine is a commodity chemical, typically synthesized via the reduction of 4-methoxypyridine or the methylation of 4-hydroxypiperidine. It is cheap, scalable, and achiral.

(R)-4-Methoxy-Azepane Synthesis (Specialty)

The synthesis of the chiral azepane is non-trivial. The most robust industrial route involves Ring Expansion followed by Resolution.

Protocol: Ring Expansion & Resolution Workflow

This protocol validates the production of the chiral salt from a ketone precursor.

Step 1: Schmidt Ring Expansion

- Reagents: 4-Methoxycyclohexanone, Sodium Azide (NaN_3), Methanesulfonic acid (MsOH).
- Mechanism: The ketone undergoes rearrangement to form a mixture of isomeric lactams (methoxy-azepan-2-ones).
- Note: Regioselectivity is poor; separation of isomers is required.

Step 2: Reduction

- Reagents: Lithium Aluminum Hydride (LiAlH_4), THF.[\[1\]](#)
- Action: Reduces the lactam to the cyclic amine (racemic 4-methoxy-azepane).

Step 3: Classical Resolution (The Critical Step)

- Reagents: (S)-Mandelic acid or (L)-Dibenzoyl tartaric acid.
- Procedure:
 - Dissolve racemic amine in EtOH.
 - Add 0.5 eq of chiral acid.
 - Crystallize the diastereomeric salt.
 - Recrystallize to >99% ee.
 - Free base and convert to HCl salt.

Visualization: Synthesis Workflow



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Caption: Workflow for converting achiral cyclohexanone to chiral (R)-4-methoxy-azepane via ring expansion and resolution.

Pharmacological Performance[2][6][7]

Binding Affinity & Selectivity[7]

- Piperidine (Baseline): Often provides high affinity due to the rigid chair conformation fitting into well-defined "pockets" (e.g., GPCR orthosteric sites). However, if the pocket is large or flexible, the piperidine may not fill the space efficiently.
- Azepane (Optimization): The 7-membered ring is larger and more flexible.
 - Case Study (Histamine H3): In a study of biphenyloxy-alkyl derivatives, the azepane analog showed high affinity (nM) comparable to the piperidine (nM), but with improved selectivity against hH4R (>600-fold). The azepane ring allowed the molecule to adopt a conformation that avoided steric clashes in the H4 receptor while maintaining H3 interactions.
 - Case Study (Opioids): Ring expansion can sometimes lead to a drop in potency if the binding pocket is tight. In 4-(propananilido) derivatives, the azepane was ~150-fold less potent than the piperidine, proving that "bigger is not always better" for tight pockets.

Metabolic Stability

- Piperidine Liability: Susceptible to oxidation at the -carbon (adjacent to Nitrogen) or N-oxidation.

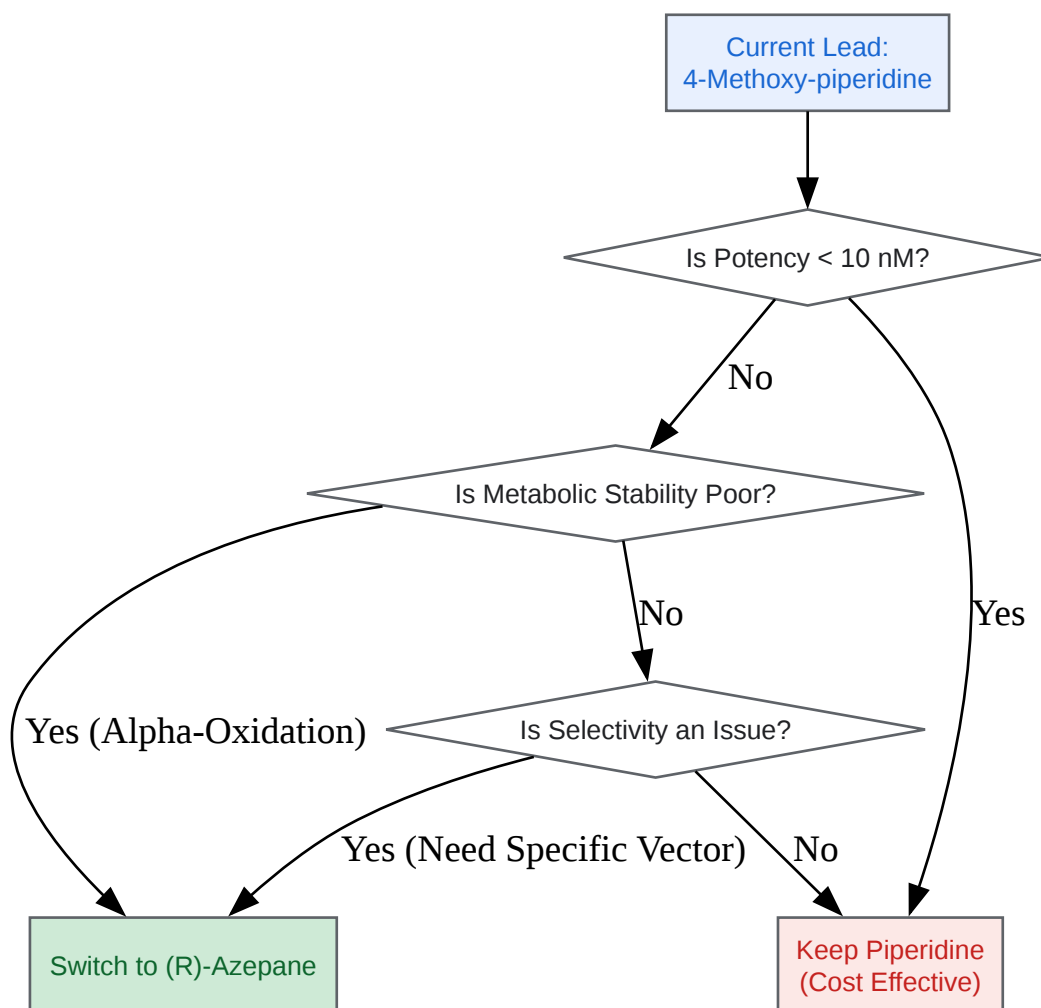
- Azepane Advantage: While azepanes can also undergo N-oxidation, the ring expansion changes the bond angles and steric environment around the

-carbons. This can retard CYP450-mediated oxidation at these positions, effectively "moving" the metabolic soft spot to the remote 4-position (where the methoxy group is). If the methoxy group is metabolically stable, the azepane scaffold can offer a longer half-life (

).

Decision Guide: When to Switch?

Use this logic flow to determine if you should invest in the more expensive (R)-4-methoxy-azepane scaffold.



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Caption: Decision logic for transitioning from Piperidine to Azepane scaffolds during Lead Optimization.

References

- Metabolic Stability of Azepane vs Piperidine: Biphenyloxy-alkyl-piperidine and azepane derivatives as histamine H3 receptor ligands. (2017).^{[2][3]} PubMed. [Link](#)
- Ring Expansion Strategies: Synthesis of polysubstituted azepanes by dearomative ring expansion of nitroarenes. (2023).^{[2][4]} University of Manchester. [Link](#)
- Opioid Receptor SAR: 4-Anilidopiperidine analgesics. 3. 1-Substituted 4-(propananilido)perhydroazepines as ring-expanded analogues. (1980). Journal of Medicinal Chemistry. [Link](#)
- Physicochemical Properties: Azepane Properties and Data. PubChem.^[4] [Link](#)
- Comparative Analysis: Piperidine vs. Pyrrolidine and Azepane Scaffolds in Drug Discovery. BenchChem.^[5] [Link](#)

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Sources

- 1. Azepines and Piperidines with Dual Norepinephrine Dopamine Uptake Inhibition and Antidepressant Activity - PMC [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Biphenyloxy-alkyl-piperidine and azepane derivatives as histamine H3 receptor ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Azepane | C₆H₁₃N | CID 8119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]

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